

5-bromo-1H-imidazole-4-carbonitrile molecular weight

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Compound of Interest

Compound Name: 5-bromo-1H-imidazole-4-carbonitrile

Cat. No.: B3054174

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An In-depth Technical Guide on the Molecular Weight of **5-bromo-1H-imidazole-4-carbonitrile**

This guide provides a detailed breakdown of the molecular weight of **5-bromo-1H-imidazole-4-carbonitrile**, intended for researchers, scientists, and professionals in drug development.

Molecular Identity

- Systematic Name: **5-bromo-1H-imidazole-4-carbonitrile**[\[1\]](#)
- Molecular Formula: $C_4H_2BrN_3$ [\[1\]](#)
- Structure: The molecule consists of an imidazole ring substituted with a bromine atom at position 5 and a carbonitrile group at position 4.

Molecular Weight Calculation

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights for carbon, hydrogen, bromine, and nitrogen are used for this calculation.

Atomic Weights of Constituent Elements

The standard atomic weights of the elements present in **5-bromo-1H-imidazole-4-carbonitrile** are summarized below. For elements where the standard atomic weight is expressed as an

interval, the conventional value is used for this calculation.

Element	Symbol	Standard Atomic Weight (Da)
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904
Nitrogen	N	14.007[2][3]

Calculation Summary

The molecular weight is calculated by multiplying the atomic weight of each element by the number of atoms of that element in the molecular formula and summing the results.

Element	Symbol	Number of Atoms	Atomic Weight (Da)	Total Contribution (Da)
Carbon	C	4	12.011	48.044
Hydrogen	H	2	1.008[4][5]	2.016
Bromine	Br	1	79.904[6][7]	79.904
Nitrogen	N	3	14.007[2][3]	42.021
Total	171.985			

The calculated molecular weight of **5-bromo-1H-imidazole-4-carbonitrile** is 171.985 g/mol . This value is consistent with the molecular weight provided by PubChem, which is 171.98 g/mol .^[1]

Experimental Protocols and Visualizations

The determination of a compound's molecular weight is a computational process based on its molecular formula and the standard atomic weights of its elements. As this is a theoretical

calculation, experimental protocols for its determination (such as mass spectrometry) are not detailed here. Similarly, visualizations for signaling pathways or experimental workflows are not applicable to the topic of molecular weight calculation.

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